

Solubility Profile of Tris(4-trifluoromethylphenyl)phosphine: A Technical Guide

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Compound of Interest

Compound Name: *Tris(4-trifluoromethylphenyl)phosphine*

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This technical guide provides a comprehensive overview of the solubility of **Tris(4-trifluoromethylphenyl)phosphine** in common organic solvents. Understanding the solubility of this electron-deficient phosphine ligand is critical for its effective use in various applications, including catalysis and organic synthesis, which are integral to drug discovery and development. This document summarizes known solubility data, provides a detailed experimental protocol for solubility determination, and outlines a typical workflow for such measurements.

Introduction

Tris(4-trifluoromethylphenyl)phosphine, a white to off-white solid, is a valuable organophosphorus compound characterized by the presence of three electron-withdrawing trifluoromethyl groups on the phenyl rings. This electronic feature modifies its properties compared to its non-fluorinated analog, triphenylphosphine, influencing its stability, reactivity in catalytic cycles, and, notably, its solubility. Accurate solubility data is paramount for reaction optimization, purification processes, and the formulation of homogeneous catalytic systems.

Data Presentation: Solubility of Tris(4-trifluoromethylphenyl)phosphine and Analogs

Quantitative solubility data for **Tris(4-trifluoromethylphenyl)phosphine** in a range of common organic solvents is not extensively available in the public domain. However, qualitative descriptions and data for structurally similar triarylphosphines provide valuable insights into its expected behavior. The trifluoromethyl groups generally increase the lipophilicity of the molecule but can also introduce specific interactions that influence solubility.

Compound Name	Solvent	Solubility (Qualitative)	Solubility (Quantitative)
Tris(4-trifluoromethylphenyl) phosphine	Chloroform	Sparingly Soluble[1]	Data not available
Methanol	Slightly Soluble[1]	Data not available	
Water	Insoluble[1]	Data not available	
Triphenylphosphine	Ether	Soluble[2]	Data not available
Toluene	Soluble[2]	Data not available	
Chloroform	Soluble[2]	Data not available	
Benzene	Soluble[2]	Data not available	Data not available
Acetone	Soluble	Data not available	
Carbon Tetrachloride	Soluble	Data not available	
Xylene	Soluble	Data not available	Data not available
Petroleum Ether	Slightly Soluble	Data not available	
Alcohols	Slightly Soluble[3]	Data not available	
Water	Insoluble	0.0017 g/100 ml (at 22 °C)[3]	Data not available
Tri-p-tolylphosphine	Diethyl Ether	Soluble	
Benzene	Soluble	Data not available	
Chloroform	Soluble	Data not available	Data not available
Water	Insoluble[4]	Data not available	
Tris(o-tolyl)phosphine	Organic Solvents	Soluble[5][6]	
Water	Insoluble[5]	Data not available	Data not available
Alcohol	Soluble[6]	Data not available	

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following is a detailed methodology for the quantitative determination of the solubility of a crystalline solid like **Tris(4-trifluoromethylphenyl)phosphine** in an organic solvent. This method is based on the principle of achieving equilibrium saturation and then determining the mass of the dissolved solute.

1. Materials and Equipment:

- **Tris(4-trifluoromethylphenyl)phosphine** (high purity)
- Selected organic solvents (analytical grade, anhydrous)
- Analytical balance (readable to ± 0.0001 g)
- Temperature-controlled shaker or incubator
- Vials with airtight caps (e.g., 20 mL scintillation vials)
- Syringe filters (0.2 μm , compatible with the solvent)
- Syringes
- Volumetric flasks
- Pipettes
- Oven

2. Procedure:

2.1. Sample Preparation:

- Add an excess amount of **Tris(4-trifluoromethylphenyl)phosphine** to a pre-weighed vial. The excess is crucial to ensure that a saturated solution is formed.
- Record the initial mass of the vial and the compound.

- Add a known volume (e.g., 10.0 mL) of the desired organic solvent to the vial.

2.2. Equilibration:

- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to reach equilibrium. A period of 24 to 48 hours is typically recommended. It is advisable to perform preliminary experiments to determine the optimal equilibration time.

2.3. Sample Collection and Analysis:

- After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- Carefully draw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed, clean, and dry collection vial. This step is critical to remove any undissolved microcrystals.
- Record the exact volume of the filtered saturated solution collected.
- Weigh the collection vial containing the filtered solution to determine the mass of the solution.

2.4. Solvent Evaporation and Mass Determination:

- Place the collection vial with the filtered solution in a well-ventilated oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60 °C). A vacuum oven is recommended for faster and more efficient drying at a lower temperature.
- Continue drying until a constant mass is achieved. This indicates that all the solvent has been removed.

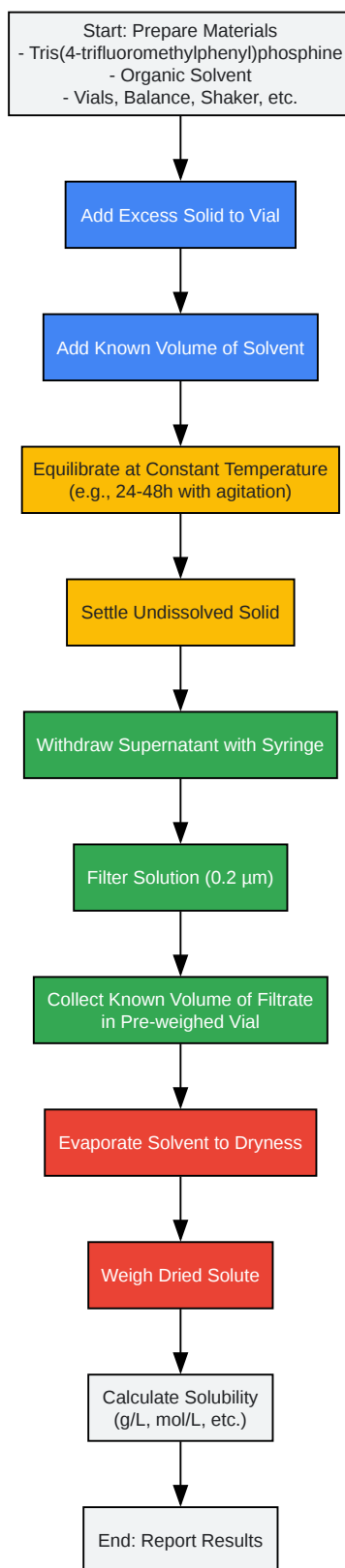
- Weigh the vial containing the dry, dissolved solid.

3. Calculation of Solubility:

- Calculate the mass of the dissolved **Tris(4-trifluoromethylphenyl)phosphine** by subtracting the mass of the empty collection vial from the final mass of the vial with the dried solid.
- The solubility can be expressed in various units:
 - g/L: (mass of dissolved solid in g) / (volume of filtered solution in L)
 - mol/L: (moles of dissolved solid) / (volume of filtered solution in L)
 - g/100 g solvent: [(mass of dissolved solid in g) / (mass of solvent in g)] x 100. The mass of the solvent can be calculated from the mass of the solution and the mass of the dissolved solid.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **Tris(4-trifluoromethylphenyl)phosphine** using the gravimetric method.



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Caption: Workflow for Gravimetric Solubility Determination.

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